

Application Notes and Protocols for Subcutaneous Dosing of CYB210010 in Preclinical Models

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Compound of Interest

Compound Name: CYB210010

Cat. No.: B15614101

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Introduction

CYB210010 is a novel, potent, and long-acting serotonin 5-HT_{2A} and 5-HT_{2C} receptor agonist.[1][2][3] Developed from the 2C-X phenethylamine scaffold, it has demonstrated oral bioavailability in multiple species and readily crosses the blood-brain barrier.[2][3] Preclinical research indicates that **CYB210010** induces a robust and enduring head-twitch response (HTR) in mice, a behavioral proxy for 5-HT_{2A} receptor activation, following both subcutaneous (SC) and oral (PO) administration.[1] Furthermore, studies have shown its potential to modulate genes associated with neuroplasticity in the frontal cortex.[1][2][3]

These application notes provide detailed protocols for the subcutaneous administration of **CYB210010** in rodent models to facilitate further investigation into its pharmacokinetic (PK), pharmacodynamic (PD), and behavioral effects. The provided methodologies are based on published preclinical data and standard laboratory procedures for rodent handling and substance administration.

Data Presentation

Table 1: CYB210010 Receptor Binding and Functional Activity

Target	Binding Affinity (K _i , nM)	Functional Activity (EC ₅₀ , nM)
Serotonin 5-HT _{2A}	6.7	4.1
Serotonin 5-HT _{2C}	0.55	7.3
Serotonin 5-HT _{1A}	949	-
Serotonin 5-HT _{2B}	0.48	88
Serotonin 5-HT ₆	4918	-
Adrenergic α _{2A}	72	171 (partial agonist)
Adrenergic α _{2C}	108	-

Data compiled from Cybin Inc. preclinical characterization report.[\[1\]](#)

Table 2: Preclinical Subcutaneous Dosing Regimens for CYB210010 in Mice

Study Type	Dose (mg/kg, SC)	Dosing Schedule	Key Findings
Dose-Response (HTR)	0.1, 0.3, 1, 3	Single dose	Dose-dependent increase in head-twitch response.
Tachyphylaxis (HTR)	0.3	Once daily for 3 days	No reduction in HTR response.
Tachyphylaxis (HTR)	3	Once daily for 3 days, with a 48-hr washout	Blunted HTR on days 2 and 3, which returned to normal after washout.
Gene Expression	0.3	4 consecutive days	Changes in mRNA levels of Homer1 and EGR2 in the frontal cortex.
Gene Expression	3	Single dose	Changes in mRNA levels of BDNF, Homer1, and EGR2 in the frontal cortex.

HTR: Head-Twitch Response. Data extracted from preclinical studies on **CYB210010**.^[1]

Experimental Protocols

Preparation of CYB210010 Dosing Solution

Materials:

- **CYB210010** powder
- Sterile vehicle (e.g., 0.9% saline, phosphate-buffered saline)
- Sterile vials
- Vortex mixer

- Analytical balance

Procedure:

- Determine the required concentration of the dosing solution based on the desired dose (mg/kg) and the average weight of the animals.
- Accurately weigh the required amount of **CYB210010** powder using an analytical balance.
- Aseptically transfer the powder to a sterile vial.
- Add the calculated volume of sterile vehicle to the vial.
- Vortex the solution until the **CYB210010** is completely dissolved.
- Visually inspect the solution for any particulates before administration.

Subcutaneous Administration in Mice

Materials:

- Prepared **CYB210010** dosing solution
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)
- Animal scale
- 70% ethanol wipes
- Appropriate personal protective equipment (PPE)

Procedure:

- Weigh the mouse and calculate the exact volume of the dosing solution to be administered.
- Gently restrain the mouse by scruffing the loose skin over the neck and shoulders.^[4]

- Create a "tent" of skin in the dorsal scapular region.[\[5\]](#)
- Wipe the injection site with a 70% ethanol wipe and allow it to dry.
- Insert the sterile needle, bevel up, at the base of the skin tent, parallel to the spine.[\[5\]](#)
- Aspirate briefly by pulling back the plunger to ensure the needle is not in a blood vessel.
- Slowly and steadily inject the calculated volume of the **CYB210010** solution.[\[5\]](#)
- Withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad if necessary.
- Return the animal to its cage and monitor for any adverse reactions.

Pharmacokinetic (PK) Blood Sampling Protocol

Materials:

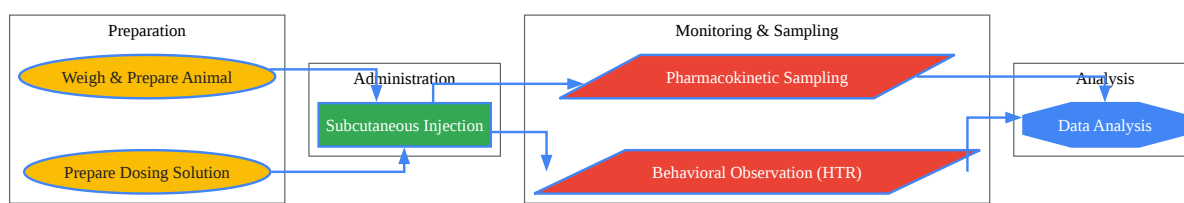
- Anesthetic (e.g., isoflurane)
- Blood collection tubes (e.g., EDTA-coated microtubes)
- Lancets or fine-gauge needles
- Capillary tubes
- Centrifuge

Procedure:

- Following subcutaneous administration of **CYB210010**, collect blood samples at predetermined time points (e.g., 15 min, 30 min, 1 hr, 2 hr, 4 hr, 8 hr, 24 hr).[\[6\]](#)
- For each time point, anesthetize the animal according to the approved institutional animal care and use committee (IACUC) protocol.
- Collect a small volume of blood (typically 30-50 μ L) via a suitable method such as tail vein, saphenous vein, or retro-orbital sinus puncture.[\[7\]](#)[\[8\]](#)

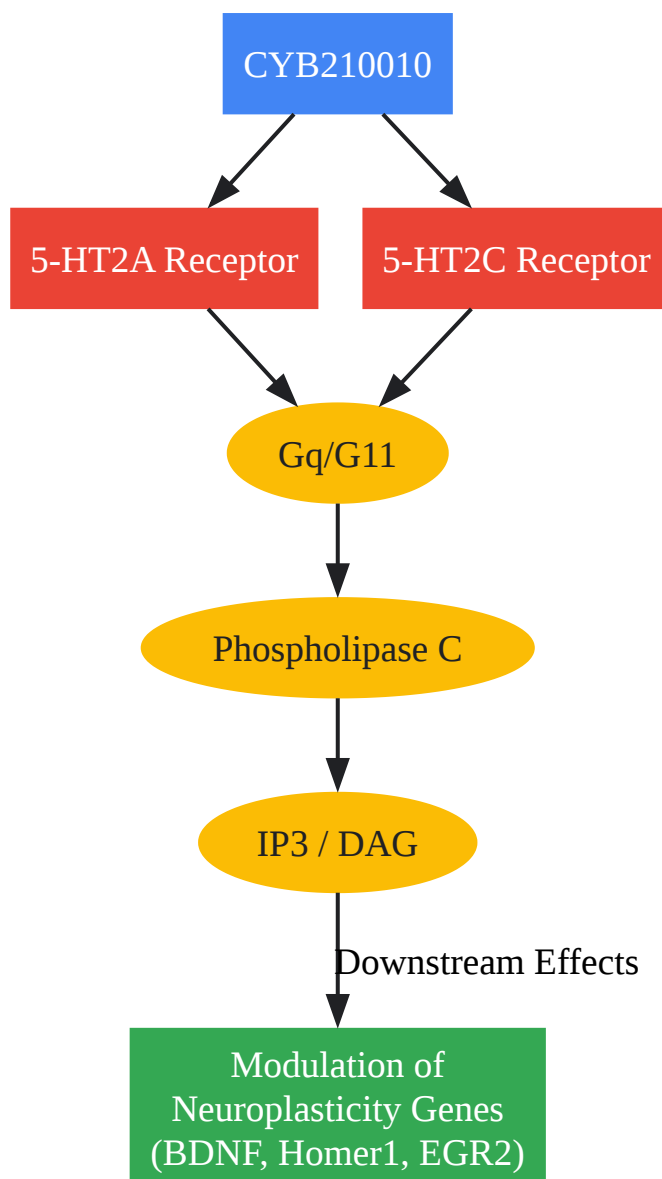
- Place the blood sample into an appropriate anticoagulant-coated microtube.
- Keep the samples on ice until centrifugation.
- Centrifuge the blood samples to separate plasma.
- Collect the plasma supernatant and store it at -80°C until analysis.
- A terminal blood sample can be collected via cardiac puncture under deep anesthesia.[7]

Visualizations



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Caption: Experimental workflow for subcutaneous dosing and analysis of **CYB210010**.



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Caption: Postulated signaling pathway of **CYB210010** via 5-HT2 receptors.

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